

Comparative Structural & Functional Analysis of Spirocyclic Scaffolds: Oxazolidinone vs. -Lactam

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Compound of Interest

Compound Name: 1-Oxa-3-azaspiro[4.5]decan-2-one

CAS No.: 24247-68-5

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Executive Summary

This technical guide provides a rigorous comparison between two structurally related but functionally divergent spirocyclic scaffolds: **1-Oxa-3-azaspiro[4.5]decan-2-one** (Molecule A) and 2-azaspiro[4.5]decan-3-one (Molecule B). While both share a spiro[4.5]decane skeleton—fusing a cyclohexane ring to a five-membered heterocycle—the substitution of a single atom (Oxygen vs. Carbon) at position 1 of the heterocyclic ring dictates profound differences in synthetic accessibility, physicochemical properties, and pharmacological profiles.

Molecule A represents a spiro-oxazolidinone, a core structure often associated with antimicrobial activity (Linezolid analogs) and MAO inhibition. Molecule B, widely known as Gabapentin-Lactam, is a spiro-

-lactam, primarily characterized as a toxic degradation product of the anticonvulsant Gabapentin.

Module 1: Structural Divergence & Physicochemical Properties

The fundamental difference lies in the heteroatomic composition of the five-membered ring. Molecule A is a cyclic carbamate, whereas Molecule B is a cyclic amide (lactam).

Atom-Level Mapping

Position (5-Ring)	Molecule A (Oxazolidinone)	Molecule B (Lactam)	Impact on Property
1	Oxygen (-O-)	Methylene (-CH ₂ -)	Critical Switch: Defines Carbamate vs. Amide.
2	Carbonyl (C=O)	Nitrogen (-NH-)	Inverts H-bond donor/acceptor vector.
3	Nitrogen (-NH-)	Carbonyl (C=O)	Inverts H-bond donor/acceptor vector.
4	Methylene (-CH ₂ -)	Methylene (-CH ₂ -)	Spacer group.
5	Spiro Carbon	Spiro Carbon	Quaternary center; conformational lock.

Physicochemical Comparison

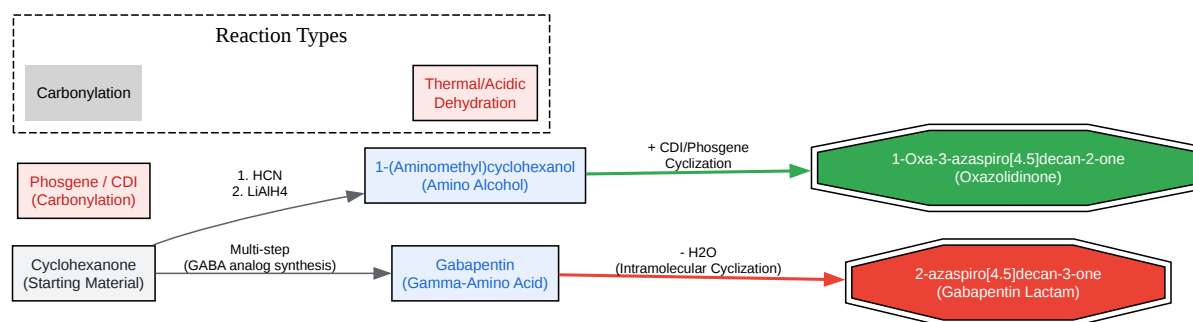
The presence of the endocyclic oxygen in Molecule A lowers the pKa of the NH proton compared to the lactam, making it more acidic due to the inductive effect of the adjacent oxygen and carbonyl.

Property	1-Oxa-3-azaspiro[4.5]decan-2-one	2-azaspiro[4.5]decan-3-one
Chemical Class	Cyclic Carbamate (Oxazolidinone)	Cyclic Amide (-Lactam)
Precursor Class	-Amino Alcohol	-Amino Acid (Gabapentin)
H-Bond Donor	1 (NH)	1 (NH)
H-Bond Acceptor	2 (C=O, -O-)	1 (C=O)
Lipophilicity (cLogP)	~-0.8 - 1.2 (More Polar)	~-1.5 (More Lipophilic)
Stability	High; resistant to hydrolysis except in strong base.	High; forms spontaneously from Gabapentin.
Toxicity Profile	Low/Moderate (Class- dependent)	High (Convulsant)

Module 2: Synthetic Architectures

The synthesis of these two scaffolds requires divergent retro-synthetic logic. Molecule A is assembled from a 1,2-functionalized precursor (amino alcohol), while Molecule B is derived from a 1,3-functionalized precursor (amino acid).

Reaction Logic Diagram (Graphviz)



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Figure 1: Divergent synthetic pathways. Molecule A requires an external carbonyl source (CDI/Phosgene), while Molecule B cyclizes via internal dehydration.

Module 3: Experimental Protocols

Protocol A: Synthesis of 1-Oxa-3-azaspiro[4.5]decan-2-one

Mechanism: Cyclization of a

-amino alcohol using a carbonyl donor (CDI).

- Precursor Preparation: Synthesize 1-(aminomethyl)cyclohexanol via the addition of nitromethane to cyclohexanone followed by reduction, or via cyanohydrin reduction.
- Reagents: 1-(aminomethyl)cyclohexanol (1.0 eq), 1,1'-Carbonyldiimidazole (CDI) (1.2 eq), Dichloromethane (DCM), Triethylamine (TEA).
- Procedure:
 - Dissolve 1-(aminomethyl)cyclohexanol in dry DCM under nitrogen atmosphere.
 - Add TEA (2.0 eq) and cool to 0°C.

- Add CDI portion-wise over 15 minutes.
- Allow the mixture to warm to room temperature and stir for 12 hours.
- Workup: Wash with 1N HCl (to remove imidazole and unreacted amine), followed by brine. Dry over MgSO_4 .
- Purification: Recrystallize from Ethyl Acetate/Hexane.
- Validation:
 - IR: Strong band at $\sim 1750\text{ cm}^{-1}$ (Carbamate C=O).
 - ^1H NMR: Distinct CH_2 signal adjacent to Nitrogen (approx. 3.2-3.5 ppm).

Protocol B: Synthesis of 2-azaspiro[4.5]decan-3-one (Gabapentin Lactam)

Mechanism: Thermal or acid-catalyzed dehydration of Gabapentin. Note: This compound is often synthesized as a reference standard for impurity profiling.

- Precursor: Gabapentin (1-(aminomethyl)cyclohexanecarboxylic acid).
- Procedure:
 - Place Gabapentin (solid) in a round-bottom flask.
 - Heat to $170\text{--}180^\circ\text{C}$ (neat) under vacuum for 1 hour. Alternatively, reflux in toluene with a Dean-Stark trap and catalytic p-Toluenesulfonic acid (pTSA).
 - Observation: Evolution of water vapor confirms cyclization.
 - Purification: The residue is cooled and recrystallized from ethanol/ether.
- Validation:
 - IR: Band at $\sim 1690\text{--}1700\text{ cm}^{-1}$ (Lactam C=O).

- ^1H NMR: The methylene protons alpha to the carbonyl and alpha to the nitrogen will show distinct coupling patterns different from the open-chain precursor.
- MS: m/z 153.2 $[\text{M}+\text{H}]^+$.

Module 4: Pharmacological & Toxicological Implications[1][2]

The structural distinction between these two molecules leads to opposing biological effects, highlighting the concept of scaffold hopping risks.

The "Gabapentin Lactam" Toxicity (Molecule B)

Molecule B is a known impurity (Impurity A) in Gabapentin drug products. Unlike Gabapentin, which binds to the

subunit of voltage-gated calcium channels to reduce excitation, the lactam form exhibits convulsant properties.

- Mechanism: It acts as a GABA antagonist or channel blocker, inducing hyperexcitability.
- Regulatory Limit: Due to this toxicity, pharmacopeial standards (USP/EP) strictly limit this lactam impurity to $<0.1\%$ in pharmaceutical preparations.

The Oxazolidinone Opportunity (Molecule A)

Molecule A serves as a bioisostere for the lactam but alters the electronic landscape.

- Antibacterial Potential: The oxazolidinone core is the pharmacophore of Linezolid.[1] Spiro-oxazolidinones are investigated as rigidified analogs to improve binding affinity to the bacterial 50S ribosomal subunit.
- MAO Inhibition: Certain spiro-oxazolidinones show reversible inhibition of Monoamine Oxidase B (MAO-B), offering potential in neurodegenerative disease therapy without the convulsant risk of the lactam analog.

References

- Gabapentin Lactam Structure & Toxicity
 - Title: Toxicity of gabapentin-lactam on the early developmental stage of zebrafish (Danio rerio).[2]
 - Source: Environmental Pollution, 2021.[2][3]
 - URL:[[Link](#)]
- Analytical Profiling of Gabapentin Impurities
 - Title: Development and Validation of 2-Azaspiro [4,5] Decan-3-One (Impurity A)
 - Source: Molecules (MDPI), 2021.
 - URL:[[Link](#)]
- Spirocyclic Scaffold Synthesis (Oxazolidinones)
 - Title: Oxazolidinones as versatile scaffolds in medicinal chemistry.[1]
 - Source: RSC Advances, 2020.
 - URL:[[Link](#)]
- Chemical Safety Data (Molecule B)
 - Title: 2-Azaspiro[4.5]decan-3-one (PubChem CID 47457).[4]
 - Source: National Center for Biotechnology Inform
 - URL:[[Link](#)]

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- [2. caymanchem.com \[caymanchem.com\]](#)
- [3. Toxicity of gabapentin-lactam on the early developmental stage of zebrafish \(Danio rerio\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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